

preparing MYC degrader 1 (TFA) stock solution and solubility

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Compound of Interest

Compound Name: **MYC degrader 1 (TFA)**

Cat. No.: **B15136944**

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Application Notes and Protocols: MYC Degrader 1 (TFA)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MYC degrader 1 (TFA), also referred to as compound A80.2HCl, is an orally bioavailable small molecule that functions as a molecular glue to induce the degradation of the MYC oncoprotein. [1][2] Deregulation of MYC is a hallmark of many human cancers, making it a critical therapeutic target. MYC degrader 1 has been shown to restore the activity of the retinoblastoma 1 protein (pRB1) and re-establish sensitivity of MYC-overexpressing cancer cells to CDK4/6 inhibitors.[1][2][3] These application notes provide detailed protocols for the preparation of **MYC degrader 1 (TFA)** stock solutions and summarize its solubility characteristics to aid in experimental design.

Physicochemical Properties and Solubility

Proper solubilization is critical for the accurate and reproducible use of **MYC degrader 1 (TFA)** in *in vitro* and *in vivo* experiments. The solubility of this compound can vary depending on the solvent and the specific salt form.

Table 1: Solubility of MYC Degrader 1

Form	Solvent	Solubility	Molarity (approx.)	Notes	Source
MYC degrader 1	DMSO	100 mg/mL	159.73 mM	Requires sonication.	[4]
MYC degrader 1 TFA	DMSO	Soluble	Not specified	---	[5]
MYC degrader 1 TFA	10% DMSO + 90% (20% SBE- β -CD in Saline)	\geq 5 mg/mL	\geq 6.76 mM	Clear solution.	[1]
MYC degrader 1 TFA	10% DMSO + 90% Corn Oil	\geq 5 mg/mL	\geq 6.76 mM	Clear solution.	[1]

Note: The molecular weight of MYC degrader 1 is 626.07 g/mol, while MYC degrader 1 TFA is reported as 740.09 g/mol. [\[3\]](#)[\[4\]](#) Always refer to the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise molarity calculations.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution of MYC degrader 1 in DMSO, suitable for further dilution into aqueous media for in vitro assays.

Materials:

- MYC degrader 1 (or its TFA salt)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic bath/sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of MYC degrader 1 powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution of MYC degrader 1 TFA with a MW of 740.09 g/mol, add 135.1 μ L of DMSO to 1 mg of the compound).
- Dissolution: Vortex the solution vigorously. If precipitation or incomplete dissolution is observed, sonicate the solution in an ultrasonic bath.^[4] Gentle heating to 37°C may also aid in dissolution.^{[3][4]}
- Storage: Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][3][4][6]} Ensure the vials are sealed tightly to protect from moisture and light.^{[1][3][4]}

Table 2: Example Dilution Table for MYC degrader 1 TFA (MW: 740.09 g/mol)

Desired Stock Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.3512 mL	6.7559 mL	13.5119 mL
5 mM	270.2 μ L	1.3512 mL	2.7024 mL
10 mM	135.1 μ L	675.6 μ L	1.3512 mL

This table is adapted from data provided by GlpBio.^[3]

Protocol 2: Preparation of a Working Solution for In Vivo Studies

This protocol is for the preparation of a working solution of MYC degrader 1 TFA suitable for in vivo administration, using a co-solvent system.

Materials:

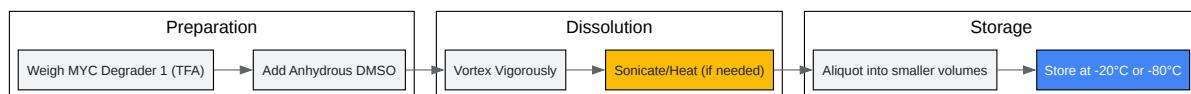
- High-concentration DMSO stock solution of MYC degrader 1 TFA (e.g., 50 mg/mL)
- 20% SBE- β -CD in Saline or Corn Oil
- Sterile tubes
- Vortex mixer

Procedure:

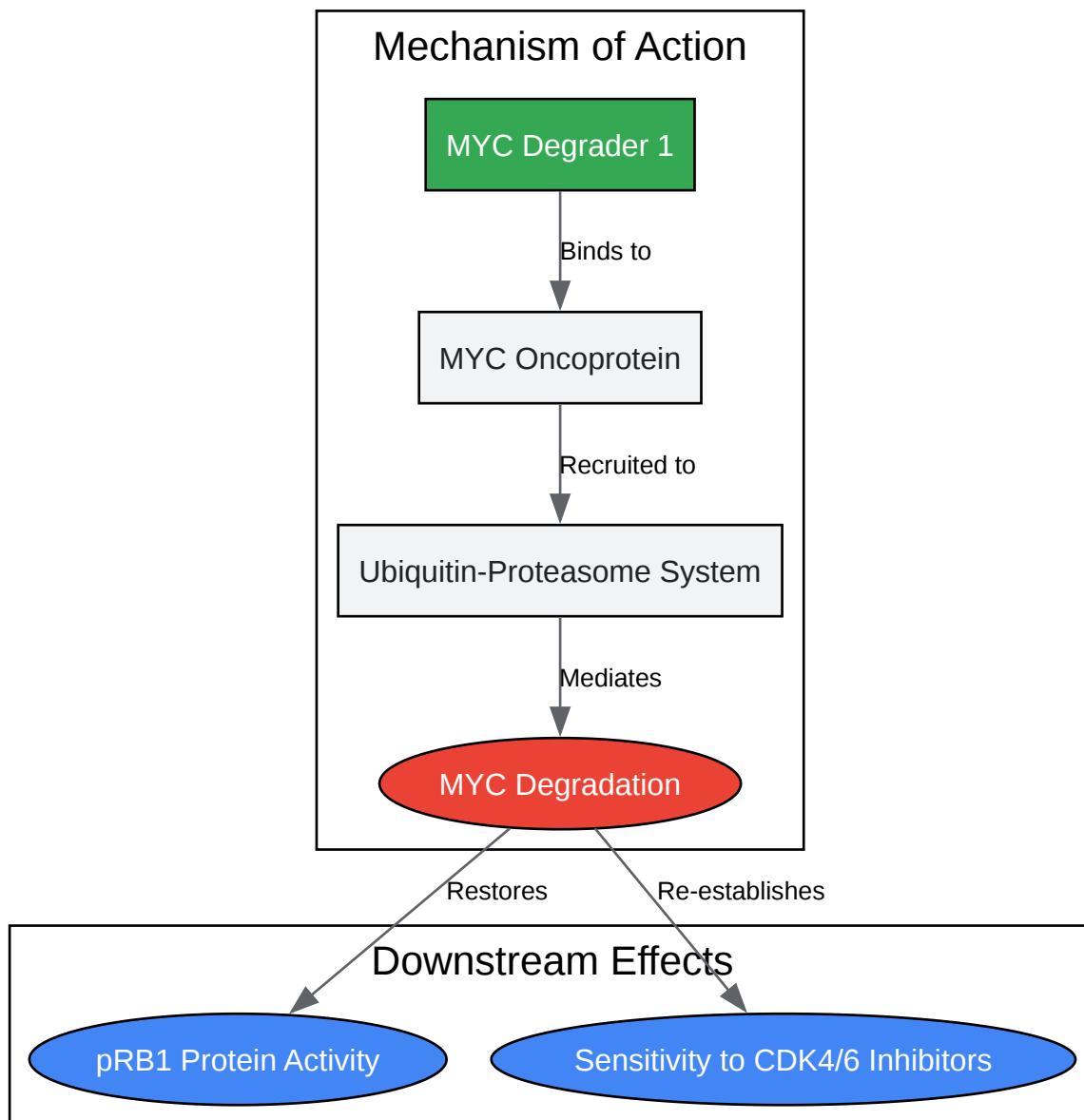
- Initial Dilution: Prepare a high-concentration stock solution in DMSO as described in Protocol 1.
- Co-solvent Addition:
 - For SBE- β -CD formulation: Add 100 μ L of the 50 mg/mL DMSO stock solution to 900 μ L of 20% SBE- β -CD in Saline to obtain a 1 mL working solution.[1]
 - For Corn Oil formulation: Add 100 μ L of the 50 mg/mL DMSO stock solution to 900 μ L of Corn oil to obtain a 1 mL working solution.[1]
- Mixing: Mix the solution thoroughly by vortexing to ensure homogeneity. The resulting solution should be clear.[1]
- Administration: The prepared working solution is now ready for in vivo administration.

Visualized Workflows and Pathways

Experimental Workflow: MYC Degrader 1 (TFA) Stock Solution Preparation



Signaling Pathway of MYC Degrader 1

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- To cite this document: BenchChem. [preparing MYC degrader 1 (TFA) stock solution and solubility]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15136944#preparing-myc-degrader-1-tfa-stock-solution-and-solubility>

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